

# 3-Bromo-2-hydroxybenzonitrile physical appearance and stability

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## Compound of Interest

Compound Name: 3-Bromo-2-hydroxybenzonitrile

Cat. No.: B084773

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An In-depth Technical Guide to the Physical Properties and Chemical Stability of **3-Bromo-2-hydroxybenzonitrile**

Authored for Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Bromo-2-hydroxybenzonitrile** is a versatile bifunctional organic compound featuring a benzene ring substituted with hydroxyl, bromo, and cyano groups. Its unique electronic and structural characteristics make it a valuable building block in synthetic organic chemistry and a key intermediate in the development of novel pharmaceutical agents, including ampakine heterocycles for treating neurodegenerative diseases.[1][2] As with any specialized reagent, a comprehensive understanding of its physical properties and stability profile is paramount for its effective and safe utilization in research and development. This guide provides a detailed examination of the compound's physical appearance, quantitative properties, and stability, offering field-proven insights for laboratory professionals.

## Part 1: Physicochemical and Structural Characterization

A precise characterization of a chemical reagent is the foundation of reproducible science. This section details the observable physical properties and the underlying structural data for **3-Bromo-2-hydroxybenzonitrile**.

## Physical Appearance

**3-Bromo-2-hydroxybenzonitrile** is typically supplied as a crystalline solid. However, its appearance can vary, which may be indicative of purity or exposure to suboptimal conditions.

- Form: Crystalline powder.[3]
- Color: The reported color ranges from white to pale brown, and in some cases, to orange or green.[3][4]

Expert Insight: A significant deviation from a white or off-white color may suggest the presence of impurities or degradation products. Researchers receiving a sample that is distinctly orange, green, or dark brown should consider purification or analytical verification (e.g., via melting point determination or spectroscopy) before use, as such impurities could interfere with sensitive downstream applications.

## Quantitative Physical Data

The fundamental physical constants for **3-Bromo-2-hydroxybenzonitrile** are summarized below. These values are critical for reaction planning, solvent selection, and analytical characterization.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrNO	[4][5]
Molecular Weight	198.02 g/mol	[4][5]
Melting Point	118-124 °C	[6]
Boiling Point	248.2 °C (at 760 mmHg)	[4][6]
Density	1.79 g/cm <sup>3</sup>	[4][6]

## Structural Characteristics

Crystallographic studies provide the most definitive insight into the compound's solid-state structure. X-ray diffraction analysis of **3-Bromo-2-hydroxybenzonitrile** has revealed a notable feature: a partial molecular packing disorder.[1][2][7] This disorder arises from a 180° rotation of

the molecule around the C-O bond of the phenol group, leading to an interchange in the positions of the bromine and nitrile substituents in the crystal lattice.[1][2] This structural nuance underscores the complexity of its solid-state chemistry and can influence its dissolution properties and solid-state reactivity.

## Part 2: Chemical Stability and Safe Handling

The utility of **3-Bromo-2-hydroxybenzonitrile** is directly linked to its chemical stability. Understanding its reactivity, incompatibilities, and optimal storage conditions is crucial for ensuring its integrity from storage to reaction.

### General Stability

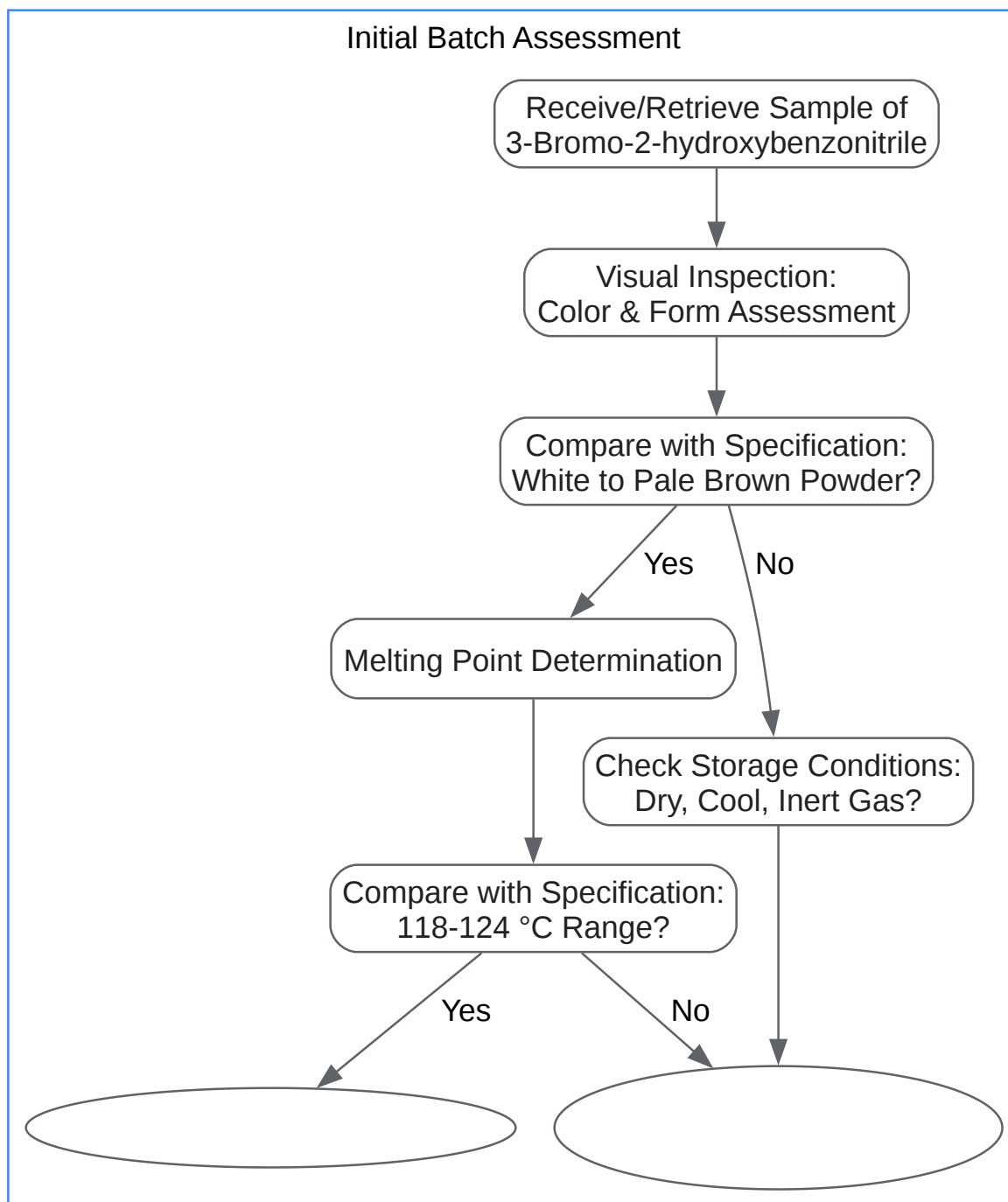
Under recommended storage conditions, **3-Bromo-2-hydroxybenzonitrile** is a stable compound. Hazardous polymerization does not occur, and no hazardous reactions are noted under normal processing conditions.[8] However, its stability is contingent on avoiding specific environmental factors and incompatible materials.

### Factors Influencing Stability

- **Storage Conditions:** Proper storage is the most critical factor in maintaining the compound's purity and stability. The recommended storage protocol is to keep the container tightly closed in a dry, cool, and well-ventilated place.[8][9] For long-term storage or for high-purity grades, storing under an inert atmosphere (e.g., argon or nitrogen) is advised to prevent potential oxidative degradation or reaction with atmospheric moisture.[9][10]
- **Incompatible Materials:** The compound should not be stored or mixed with strong acids.[8] The acidic conditions can promote the hydrolysis of the nitrile group to a carboxylic acid or amide, altering the molecule's identity and reactivity.
- **Thermal Decomposition:** The compound is stable at room temperature but will decompose under fire conditions. High temperatures can lead to the release of toxic and corrosive gases, including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), hydrogen bromide (HBr), and hydrogen cyanide (HCN).[8][9]

### Logical Workflow for Stability Assessment

The following diagram outlines a systematic approach for a researcher to assess the quality and stability of a newly received or stored batch of **3-Bromo-2-hydroxybenzonitrile**. This workflow ensures that the material is suitable for its intended use.



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- To cite this document: BenchChem. [3-Bromo-2-hydroxybenzonitrile physical appearance and stability]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084773#3-bromo-2-hydroxybenzonitrile-physical-appearance-and-stability]

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